

# A Comprehensive Technical Guide to the Solubility of Ammonium Oxalate

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## Compound of Interest

Compound Name: Ammonium oxalate

Cat. No.: B7820676

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **ammonium oxalate** in various solvents. The information presented herein is intended to support research, development, and quality control activities where precise knowledge of **ammonium oxalate**'s solubility is critical. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

## Quantitative Solubility Data

The solubility of **ammonium oxalate** is significantly influenced by the solvent and temperature. The following tables summarize the available quantitative data to facilitate easy comparison.

## Solubility in Water

**Ammonium oxalate** exhibits moderate to high solubility in water, which increases significantly with temperature.

Temperature (°C)	Solubility ( g/100 mL)
0	2.36 <sup>[1]</sup>
10	3.21 <sup>[1]</sup>
20	4.45 <sup>[1]</sup>
25	5.21 <sup>[1]</sup>
30	6.08 <sup>[1]</sup>
40	8.18 <sup>[1]</sup>
50	10.8 <sup>[1]</sup>
60	14.0 <sup>[1]</sup>
80	22.4 <sup>[1]</sup>
100	34.6 <sup>[1]</sup>

Note: Some sources indicate slightly different values. For instance, one source reports the solubility at 0°C as 2.5 parts per hundred and another as 2.275 g/100g .<sup>[2]</sup><sup>[3]</sup> At 25°C, a value of 4.976 g/100g has also been reported.<sup>[2]</sup>

## Solubility in Organic Solvents

Quantitative data for the solubility of **ammonium oxalate** in many organic solvents is sparse in readily available literature. The following table provides a summary of the available information.

Solvent	Temperature (°C)	Solubility	Notes
Ethanol	Ambient	Slightly soluble[1][4]	Qualitative data indicates low solubility.
Methanol	Ambient	Not very soluble[3]	Even at somewhat higher temperatures, solubility remains low. [3]
Ether	Ambient	Insoluble[5]	Generally considered insoluble in ether.
Glycerol	-	No data available	-
Dimethyl Sulfoxide (DMSO)	-	No data available	-

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for many scientific applications. The following are detailed methodologies for key experiments to determine the solubility of **ammonium oxalate**.

### Isothermal Shake-Flask Method

This is a widely recognized and reliable method for determining the thermodynamic solubility of a compound.[6]

Principle: A supersaturated solution of **ammonium oxalate** is prepared in the solvent of interest and agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved solute in the clear supernatant is then determined.

Apparatus:

- Constant temperature water bath or incubator with shaking capabilities
- Glass flasks with stoppers

- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC, or titration setup)

Procedure:

- Add an excess amount of **ammonium oxalate** to a known volume of the solvent in a glass flask. The presence of undissolved solid is essential to ensure saturation.
- Seal the flask and place it in a constant temperature shaker bath set to the desired temperature.
- Agitate the mixture for a sufficient period to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and temperature.
- Once equilibrium is reached, allow the solution to stand undisturbed in the constant temperature bath for a sufficient time to allow the excess solid to settle.
- Carefully withdraw a sample of the clear supernatant using a pre-warmed (or pre-cooled to the bath temperature) pipette. To avoid precipitation or dissolution, immediately filter the sample using a syringe filter that is also at the experimental temperature.
- Accurately dilute the filtered sample with the solvent to a concentration within the working range of the analytical method.
- Determine the concentration of **ammonium oxalate** in the diluted sample using a validated analytical method.
- Calculate the solubility of **ammonium oxalate** in the solvent at the specified temperature, taking into account the dilution factor. Express the solubility in appropriate units (e.g., g/100 mL, mol/L).

## Titrimetric Method for Aqueous Solubility

This method is specific for determining the concentration of oxalate ions and is therefore well-suited for measuring the aqueous solubility of **ammonium oxalate**.

Principle: A saturated solution of **ammonium oxalate** is prepared, and the concentration of the oxalate ion is determined by redox titration with a standardized solution of potassium permanganate ( $\text{KMnO}_4$ ) in an acidic medium.

Apparatus:

- Constant temperature water bath
- Glass flasks with stoppers
- Analytical balance
- Burette, pipettes, and volumetric flasks
- Beakers and Erlenmeyer flasks
- Hot plate
- Thermometer

Reagents:

- **Ammonium oxalate**
- Deionized water
- Standardized ~0.1 N potassium permanganate solution
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ), concentrated

Procedure:

- Prepare a saturated solution of **ammonium oxalate** in water at a specific temperature as described in the Isothermal Shake-Flask Method (steps 1-4).

- Carefully withdraw an accurately measured volume of the clear supernatant.
- Transfer the sample to an Erlenmeyer flask and dilute with deionized water.
- Carefully add a sufficient amount of concentrated sulfuric acid to make the solution strongly acidic.
- Heat the solution to 60-70°C.
- Titrate the hot solution with the standardized potassium permanganate solution. The endpoint is the first persistent pink color.
- Record the volume of  $\text{KMnO}_4$  solution used.
- Calculate the concentration of oxalate ions, and subsequently the solubility of **ammonium oxalate**, based on the stoichiometry of the redox reaction:  $5 \text{C}_2\text{O}_4^{2-} + 2 \text{MnO}_4^- + 16 \text{H}^+ \rightarrow 10 \text{CO}_2 + 2 \text{Mn}^{2+} + 8 \text{H}_2\text{O}$
- One milliliter of 0.1 N potassium permanganate corresponds to 0.007106 g of **ammonium oxalate** monohydrate.<sup>[7]</sup>

## Gravimetric Method

This method is a classical and straightforward approach for determining the solubility of a non-volatile solute in a volatile solvent.

Principle: A known volume of a saturated solution is evaporated to dryness, and the mass of the remaining solute is determined.

Apparatus:

- Constant temperature water bath
- Glass flasks with stoppers
- Analytical balance
- Evaporating dish

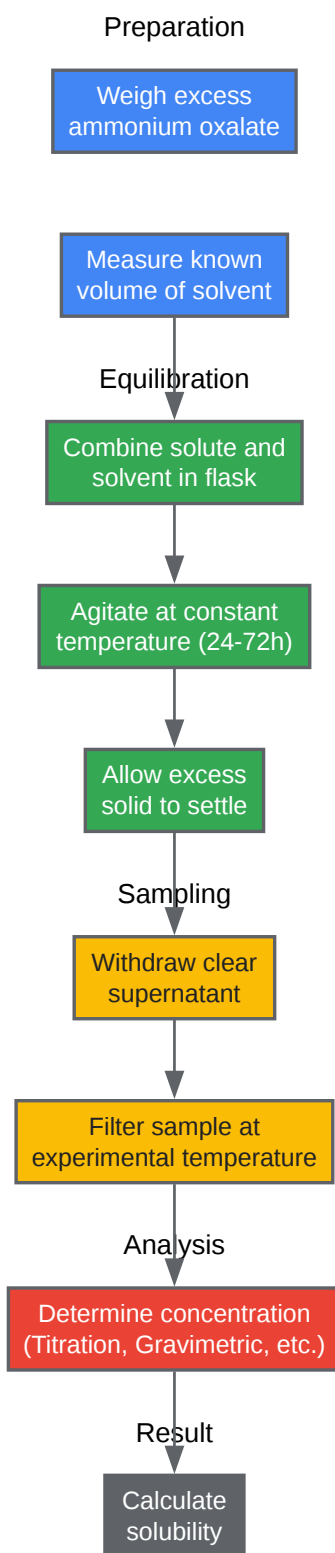
- Oven
- Pipettes

Procedure:

- Prepare a saturated solution of **ammonium oxalate** in the chosen solvent at a specific temperature as described in the Isothermal Shake-Flask Method (steps 1-4).
- Accurately pipette a known volume of the clear supernatant into a pre-weighed, dry evaporating dish.
- Carefully evaporate the solvent in the evaporating dish using a gentle heat source (e.g., a steam bath or a low-temperature oven) to avoid spattering.
- Once the solvent is completely evaporated, dry the evaporating dish containing the solid residue in an oven at an appropriate temperature until a constant weight is achieved.
- Cool the evaporating dish in a desiccator and weigh it accurately.
- The mass of the dissolved **ammonium oxalate** is the difference between the final and initial weights of the evaporating dish.
- Calculate the solubility as the mass of the solute per volume of the solvent.

## Visualized Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of **ammonium oxalate** solubility.



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Caption: Experimental workflow for determining the solubility of **ammonium oxalate**.



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